

# Tricreatine Citrate: A Comprehensive Technical Guide to its Melting Point and Thermal Analysis

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## Compound of Interest

Compound Name: Tricreatine citrate

Cat. No.: B14115693

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This technical guide provides an in-depth analysis of the thermal properties of **tricreatine citrate**, a popular dietary supplement ingredient. The document focuses on its melting point and thermal stability, presenting available data, outlining experimental protocols, and visualizing key chemical transformations. This information is critical for formulation development, stability testing, and quality control in the pharmaceutical and nutraceutical industries.

## Physicochemical Properties of Tricreatine Citrate

**Tricreatine citrate** is a salt composed of three creatine molecules ionically bound to one citrate molecule. This salt form is reported to have improved solubility and dissolution characteristics compared to creatine monohydrate. A key physical property for the characterization of a crystalline solid is its melting point.

Property	Value	Reference
Melting Point	154 °C	[1]

## Thermal Analysis of Tricreatine Citrate and Related Compounds

Thermal analysis techniques are essential for characterizing the stability and decomposition of pharmaceutical compounds. Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are two of the most common methods employed.

While specific DSC and TGA data for pure **tricreatine citrate** are not readily available in the reviewed scientific literature, analysis of related creatine compounds provides valuable insights into its expected thermal behavior.

## Comparative Thermal Analysis Data

The following table summarizes thermal events observed for creatine monohydrate and a co-amorphous creatine-citric acid formulation, which can be used to infer the likely thermal profile of **tricreatine citrate**.

Compound	Thermal Event	Temperature Range (°C)	Technique	Observations	Reference
Creatine Monohydrate	Dehydration	97 - 125	TGA/DSC	Loss of one water molecule to form anhydrous creatine.	[2][3]
Intramolecular Cyclization	> 230	TGA/DSC	Anhydrous creatine converts to creatinine with a loss of another water molecule.	[2][3]	
Melting with Decomposition	~290	DSC	Melting of the formed creatinine, accompanied by decomposition.	[2]	
Co-amorphous Creatine-Citric Acid (1:1)	Onset of Decomposition	129	TGA	Two-step decomposition attributed to citric acid followed by creatine.	[4]

Based on this comparative data, it is anticipated that **tricreatine citrate** will exhibit a multi-stage decomposition profile. The initial stages may involve the loss of any bound water, followed by the decomposition of the citrate moiety and the subsequent cyclization of the

creatine molecules to creatinine at higher temperatures. The reported melting point of 154 °C for **tricreatine citrate** is likely a melting with decomposition event.[1]

## Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible thermal analysis of pharmaceutical compounds. The following sections outline typical experimental protocols for DSC and TGA.

### Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. This technique is used to determine transition temperatures and enthalpies.

A general experimental protocol for the DSC analysis of an organic salt like **tricreatine citrate** would involve:

- **Sample Preparation:** A small amount of the sample (typically 3-5 mg) is accurately weighed into an aluminum pan.[5] The pan is then hermetically sealed or left with a pinhole in the lid, depending on the desired experimental conditions.[5]
- **Instrument Setup:** A differential scanning calorimeter is used. The instrument is calibrated for temperature and enthalpy using certified reference standards (e.g., indium).
- **Experimental Conditions:**
  - **Temperature Program:** The sample is heated at a constant rate, typically 10 °C/min, over a defined temperature range (e.g., from room temperature to 300 °C).[5]
  - **Atmosphere:** The experiment is usually conducted under an inert atmosphere, such as a constant flow of dry nitrogen gas (e.g., 50 mL/min), to prevent oxidative degradation.[5]
- **Data Analysis:** The resulting thermogram (heat flow vs. temperature) is analyzed to determine the onset temperature, peak temperature, and enthalpy of any thermal events, such as melting and decomposition.

### Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time. It is used to determine the thermal stability and composition of materials.[\[6\]](#)[\[7\]](#)

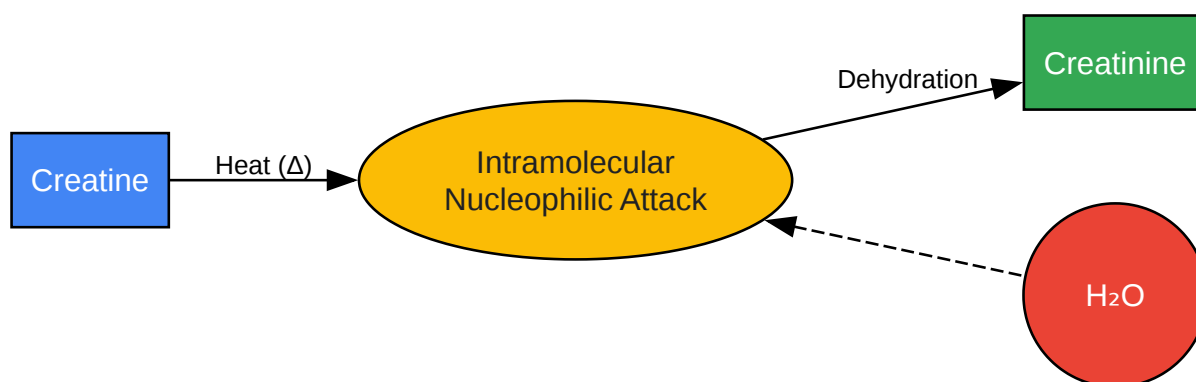
A general experimental protocol for the TGA of a pharmaceutical compound like **tricreatine citrate** would involve:

- **Sample Preparation:** A sample of the material (typically 5-10 mg) is placed in a tared TGA pan (e.g., ceramic or platinum).
- **Instrument Setup:** A thermogravimetric analyzer, which includes a high-precision balance and a furnace, is used.
- **Experimental Conditions:**
  - **Temperature Program:** The sample is heated from ambient temperature to a higher temperature (e.g., 600 °C) at a controlled linear heating rate (e.g., 10 °C/min).[\[5\]](#)
  - **Atmosphere:** The analysis is performed under a controlled atmosphere, which can be inert (e.g., nitrogen) or reactive (e.g., air), depending on the information sought.[\[6\]](#)
- **Data Analysis:** The TGA curve (mass vs. temperature) is analyzed to identify the temperatures at which mass loss occurs and to quantify the percentage of mass lost at each step. This provides information on dehydration, desolvation, and decomposition.

## Thermal Decomposition Pathway of Creatine

The primary thermal degradation pathway for the creatine moiety in **tricreatine citrate** is the non-enzymatic, intramolecular cyclization to form creatinine, with the elimination of water.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This process is influenced by temperature and pH.[\[8\]](#)[\[12\]](#)

The following diagram illustrates this key chemical transformation.

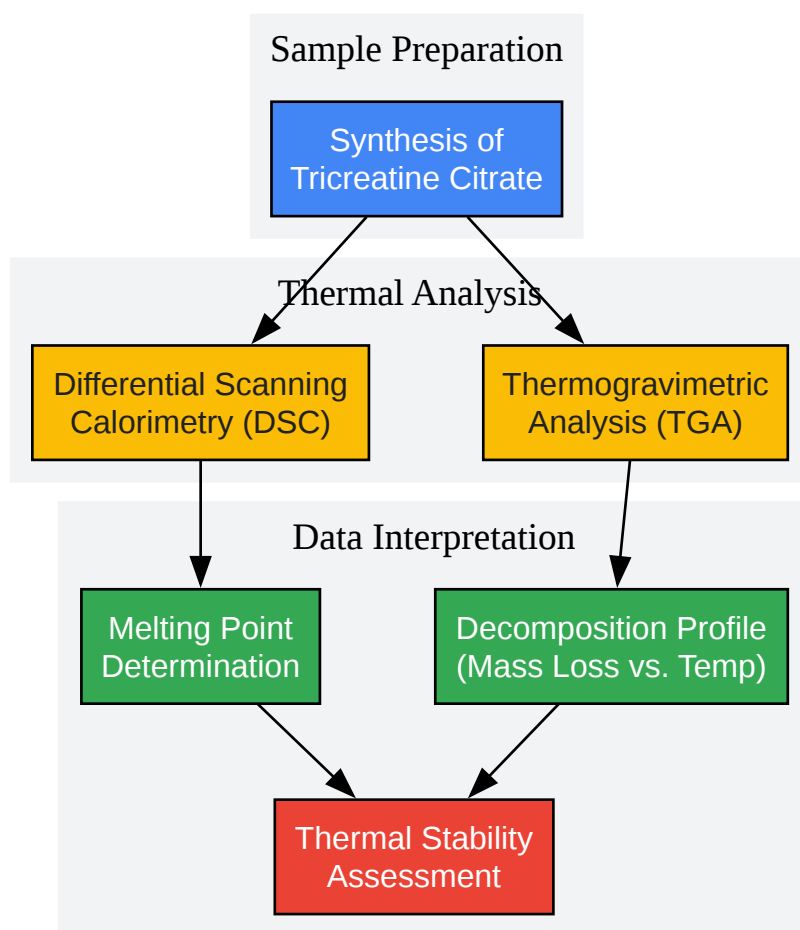


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Caption: Thermal degradation of creatine to creatinine.

## Experimental Workflow for Thermal Analysis

The logical flow for conducting a comprehensive thermal analysis of a compound like **tricreatine citrate** is outlined below.



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Caption: Workflow for thermal analysis of **tricareate citrate**.

## Conclusion

This technical guide has synthesized the available information on the melting point and thermal analysis of **tricareate citrate**. While a definitive melting point of 154 °C is reported, detailed experimental thermal analysis data (DSC/TGA) for the pure compound is lacking in the public domain. Based on the analysis of related creatine compounds, the thermal degradation of **tricareate citrate** is expected to proceed via decomposition of the citrate and creatine moieties, with the latter undergoing cyclization to creatinine. The provided experimental protocols and workflows offer a robust framework for researchers and drug development professionals to conduct their own detailed thermal characterization of this and similar compounds, ensuring product quality and stability.

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- To cite this document: BenchChem. [Tricreatine Citrate: A Comprehensive Technical Guide to its Melting Point and Thermal Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14115693#tricreatine-citrate-melting-point-and-thermal-analysis]

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